

Safety, handling, and storage guidelines for 2-(Trifluoromethoxy)benzyl alcohol

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Compound of Interest

Compound Name: *2-(Trifluoromethoxy)benzyl alcohol*

Cat. No.: *B068479*

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An In-depth Technical Guide to the Safe Handling, Storage, and Use of **2-(Trifluoromethoxy)benzyl Alcohol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety, handling, and storage information for **2-(Trifluoromethoxy)benzyl alcohol** (CAS No. 175278-07-6), a versatile building block in organic synthesis, particularly valued in the pharmaceutical and agrochemical industries.[\[1\]](#)[\[2\]](#) Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

Proper handling and storage procedures are predicated on a thorough understanding of the compound's physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₈ H ₇ F ₃ O ₂	[1] [2]
Molecular Weight	192.14 g/mol	[1] [2]
Appearance	White to almost white clear liquid or fused solid	[1] [3]
Boiling Point	98 °C at 12 mmHg; 96-98°C at 12mm	[1] [3]
Density	1.33 g/cm ³ ; 1.337±0.06 g/cm ³ (Predicted)	[1] [3]
Refractive Index	n _{20D} 1.45; 1.4480 to 1.4520	[1] [3]
Flash Point	96-98°C/12mm	[3]
Storage Temperature	Room Temperature, sealed in dry conditions	[1] [3]

Hazard Identification and Safety Precautions

While specific toxicity data for **2-(Trifluoromethoxy)benzyl alcohol** is not extensively documented in the provided search results, data for structurally similar compounds such as 2-(Trifluoromethyl)benzyl alcohol and 4-(Trifluoromethyl)benzyl alcohol indicate that they can cause skin, eye, and respiratory tract irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Therefore, it is prudent to handle **2-(Trifluoromethoxy)benzyl alcohol** with a high degree of caution.

GHS Hazard Statements for Structurally Similar Compounds:

- H315: Causes skin irritation[\[5\]](#)
- H319: Causes serious eye irritation[\[5\]](#)
- H335: May cause respiratory irritation[\[5\]](#)

Precautionary Statements:

- P261: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[8\]](#)[\[9\]](#)

- P264: Wash skin thoroughly after handling.[[10](#)]
- P271: Use only outdoors or in a well-ventilated area.[[8](#)][[10](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[8](#)][[10](#)]

Engineering Controls and Personal Protective Equipment (PPE)

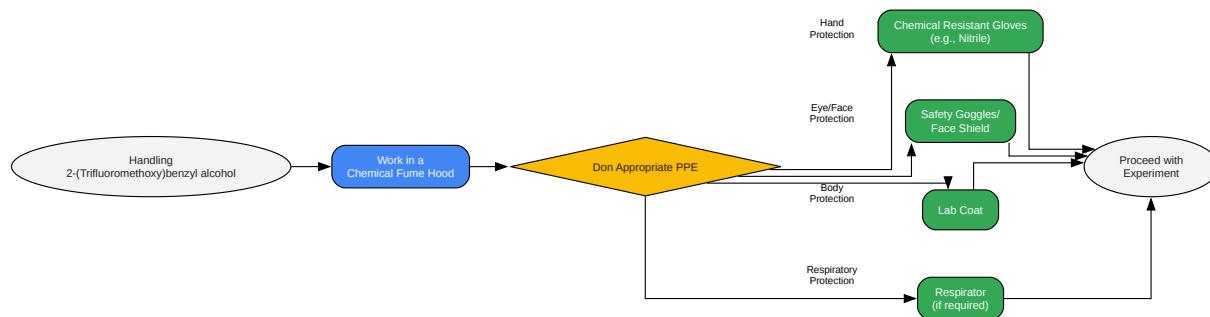
A multi-layered approach to safety, combining engineering controls and appropriate PPE, is essential when working with this compound.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[[8](#)]
- An eyewash station and safety shower must be readily accessible in the immediate work area.[[6](#)][[8](#)]

Personal Protective Equipment

- Eye and Face Protection: Chemical safety glasses or goggles that meet NIOSH (US) or EN 166 (EU) standards are mandatory. A full-face shield may be necessary when handling larger quantities.[[8](#)]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) should be worn.[[8](#)] Protective clothing, such as a lab coat, is required to prevent skin contact.[[8](#)]
- Respiratory Protection: For low-level exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, an OV/AG/P99 (US) or ABE1P3D (EU EN 143) respirator is recommended.[[8](#)] Always use respirators and components tested and approved under appropriate government standards such as NIOSH or CEN.[[4](#)][[8](#)]



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Personal Protective Equipment (PPE) Workflow.

Handling and Storage

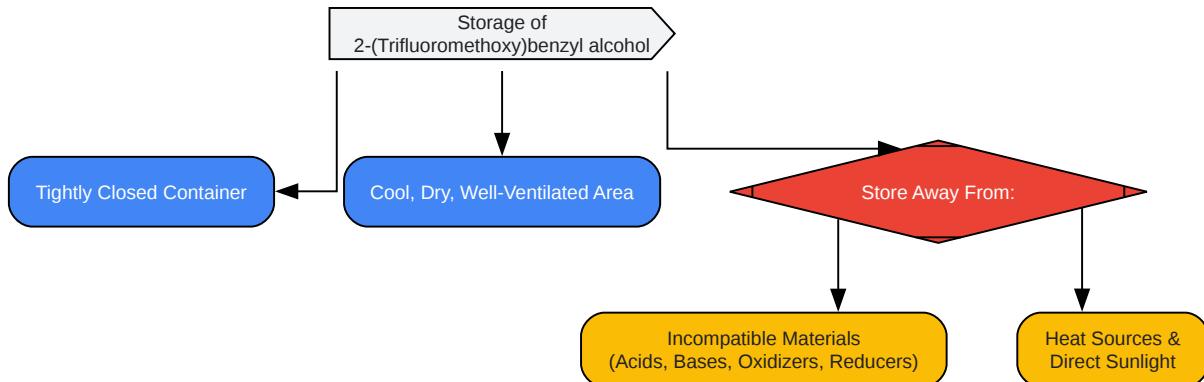
Safe Handling

- Avoid contact with skin, eyes, and clothing.[4][10]
- Do not breathe vapors or mist.[4]
- Wash hands thoroughly after handling and before breaks.[8]
- Do not eat, drink, or smoke in the work area.[8]
- Keep away from incompatible materials such as strong acids, bases, oxidizing agents, and reducing agents.[8]

Storage

- Store in a tightly closed container.[4][8]

- Keep in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[4][8]
- Store away from incompatible materials.[8]



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Key Storage Guidelines.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

First Aid Measures

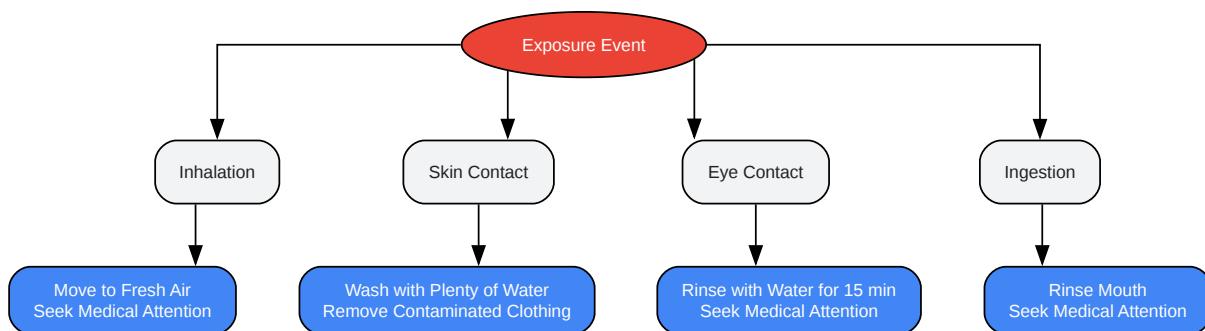
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[8][10]
- If on Skin: Wash with plenty of water.[8] Remove contaminated clothing and wash it before reuse.[8] If skin irritation occurs, get medical advice/attention.[8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8][10] If eye irritation persists, get medical advice/attention.[8]
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.[8] Do NOT induce vomiting without medical advice.[10]

Accidental Release Measures

- Personal Precautions: Wear appropriate protective equipment and keep unprotected personnel away.[10] Ensure adequate ventilation.[10]
- Environmental Precautions: Do not let the product enter drains, other waterways, or soil.[10]
- Containment and Cleanup: Absorb the spill with inert material such as sand or vermiculite.[8] Place the material into a suitable, labeled container for disposal by approved specialists.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: In case of fire, toxic fumes may be emitted.[8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[4]



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First Aid Response to Exposure.

Experimental Protocols

The following are generalized protocols for the use of **2-(Trifluoromethoxy)benzyl alcohol** in a research setting. These should be adapted to the specific requirements of your experiment and institutional safety policies.

Protocol for a Small-Scale Reaction

- Preparation:
 - Ensure the work area within the chemical fume hood is clean and uncluttered.
 - Verify that an eyewash station and safety shower are accessible.
 - Assemble all necessary glassware and ensure it is clean and dry.
 - Don all required PPE: safety goggles, nitrile gloves, and a lab coat.
- Reagent Handling:
 - Dispense the required amount of **2-(Trifluoromethoxy)benzyl alcohol** in the fume hood.
 - Keep the container tightly closed when not in use.
 - Use a clean pipette or syringe for liquid transfer.
- Reaction Setup:
 - Set up the reaction apparatus within the fume hood.
 - Add reagents to the reaction vessel in the order specified by the experimental procedure.
 - Ensure the reaction is adequately stirred and maintained at the correct temperature.
- Work-up and Purification:
 - Quench the reaction carefully, being mindful of any potential exotherms.
 - Perform extractions and washes within the fume hood.
 - If purification is by column chromatography, pack and run the column in the fume hood.

- Waste Disposal:
 - Dispose of all chemical waste, including solvents and reaction byproducts, in appropriately labeled hazardous waste containers.
 - Dispose of contaminated consumables (e.g., gloves, pipette tips) in a designated solid waste container.
- Cleanup:
 - Clean all glassware thoroughly.
 - Wipe down the work surface in the fume hood.
 - Remove PPE and wash hands thoroughly with soap and water.

Stability and Reactivity

- Reactivity: No unusual reactivity is known.[8]
- Chemical Stability: The compound is stable under normal storage conditions.[8]
- Incompatible Materials: Avoid contact with strong acids, bases, oxidizing agents, and reducing agents.[8]
- Hazardous Decomposition Products: Combustion may produce toxic fumes, including carbon monoxide, carbon dioxide, and hydrogen fluoride.[4][6]

This guide is intended to provide a comprehensive overview of the safe handling of **2-(Trifluoromethoxy)benzyl alcohol**. Always consult the most recent Safety Data Sheet (SDS) from your supplier and adhere to all institutional and regulatory safety protocols.

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